

Application Notes and Protocols for Ezh2-IN-11

Stock Solution Preparation

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Compound of Interest

Compound Name: Ezh2-IN-11

Cat. No.: B12403012

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed protocols and important considerations for the preparation, storage, and handling of stock solutions for the EZH2 inhibitor, **Ezh2-IN-11**, also known as Ezh2 Inhibitor II (EI1). Adherence to these guidelines is crucial for ensuring the stability, activity, and reproducibility of experimental results.

Introduction to Ezh2-IN-11

Enhancer of zeste homolog 2 (EZH2) is the catalytic subunit of the Polycomb Repressive Complex 2 (PRC2), which plays a critical role in epigenetic regulation through the methylation of histone H3 on lysine 27 (H3K27me3).^{[1][2][3]} Dysregulation of EZH2 activity is implicated in the pathogenesis of various cancers, making it a key target for therapeutic intervention.^{[1][4]} **Ezh2-IN-11** (EI1) is a cell-permeable indolocarboxamide that acts as a potent and selective inhibitor of EZH2 methyltransferase activity. It functions in a cofactor S-adenosyl-L-methionine (SAM)-competitive manner and has been shown to selectively suppress H3K27 dimethylation and trimethylation in cellular assays.

Physicochemical Properties

A summary of the key physicochemical properties of **Ezh2-IN-11** is presented in the table below for easy reference.

Property	Value	Reference
Synonyms	Ezh2 Inhibitor II, EI1, Enhancer of Zested Homolog 2 Inhibitor II, HMTase Inhibitor XI, 6-Cyano-N-((4,6-dimethyl-2-oxo-1,2-dihydropyridin-3-yl)methyl)-1-(pentan-3-yl)-1H-indole-4-carboxamide	
CAS Number	1418308-27-6	
Molecular Formula	C ₂₃ H ₂₆ N ₄ O ₂	
Molecular Weight	390.48 g/mol	
Appearance	White solid	
Purity	≥98% (HPLC)	
Solubility	DMSO: 10 mg/mL	
Storage (Solid)	2-8°C, protect from light	
Storage (Stock Solution)	-20°C for up to 3 months	

Experimental Protocols

Materials and Equipment

- **Ezh2-IN-11** (solid powder)
- Dimethyl sulfoxide (DMSO), anhydrous, sterile
- Sterile microcentrifuge tubes or cryovials
- Calibrated precision balance
- Vortex mixer

- Pipettes and sterile filter tips
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Preparation of a 10 mM DMSO Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **Ezh2-IN-11** in DMSO. It is recommended to prepare small aliquots to avoid repeated freeze-thaw cycles.

Calculation:

To prepare a 10 mM stock solution, the required mass of **Ezh2-IN-11** can be calculated using the following formula:

$$\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$$

For 1 mL (0.001 L) of a 10 mM stock solution:

$$\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 390.48 \text{ g/mol} = 3.9048 \text{ mg}$$

Procedure:

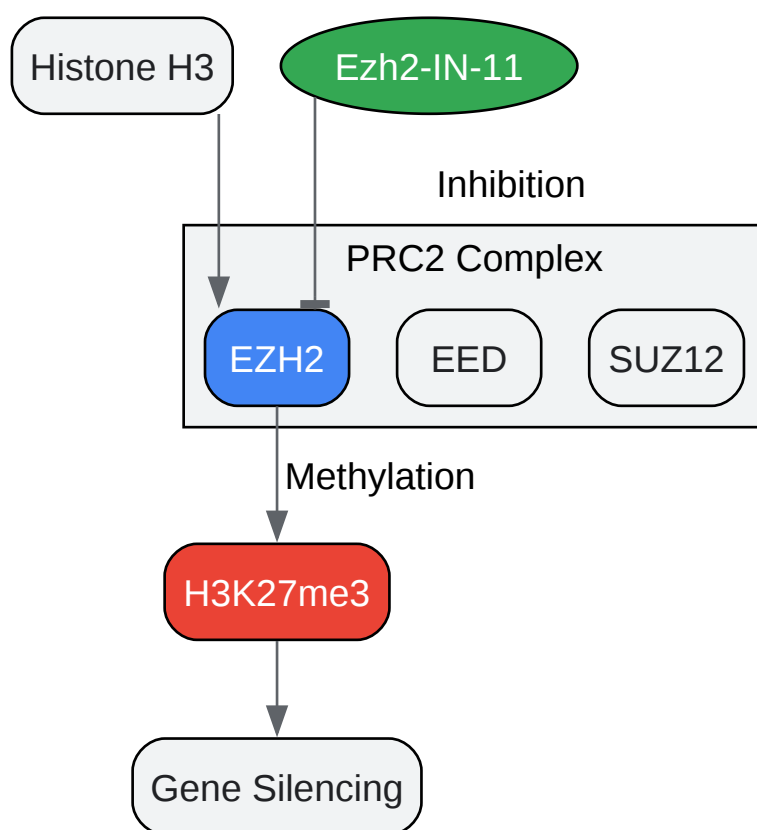
- Weighing: Carefully weigh out approximately 3.9 mg of **Ezh2-IN-11** powder using a calibrated precision balance and transfer it to a sterile microcentrifuge tube.
- Solvent Addition: Add 1 mL of anhydrous, sterile DMSO to the tube containing the **Ezh2-IN-11** powder.
- Dissolution: Vortex the solution thoroughly until the solid is completely dissolved. Gentle warming or sonication can be used to aid dissolution if necessary, though for many similar compounds, this is not required with DMSO.
- Aliquoting: Dispense the stock solution into smaller, single-use aliquots (e.g., 10-50 μL) in sterile microcentrifuge tubes or cryovials. This minimizes the number of freeze-thaw cycles the main stock undergoes.
- Storage: Store the aliquots at -20°C . Properly stored, the stock solution is stable for up to 3 months.

Preparation of Working Solutions

For cell-based assays, the DMSO stock solution should be diluted to the final desired concentration in the appropriate cell culture medium. It is important to ensure that the final concentration of DMSO in the culture medium is low (typically $\leq 0.1\%$) to avoid solvent-induced cytotoxicity.

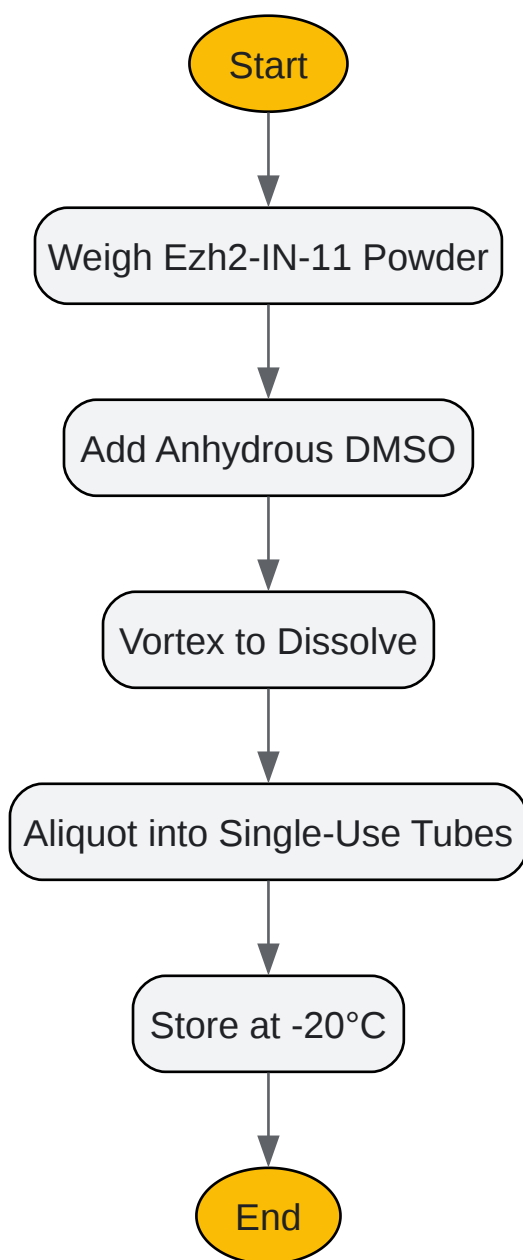
Signaling Pathway and Experimental Workflow

The following diagrams illustrate the mechanism of action of EZH2 and the workflow for preparing an **Ezh2-IN-11** stock solution.



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Caption: EZH2 signaling pathway and the inhibitory action of **Ezh2-IN-11**.



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Caption: Experimental workflow for preparing **Ezh2-IN-11** stock solution.

Safety Precautions

- **Ezh2-IN-11** is intended for research use only.
- Handle the compound in a well-ventilated area, preferably in a chemical fume hood.

- Wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves, to avoid skin and eye contact.
- Consult the Safety Data Sheet (SDS) for detailed safety and handling information.

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References

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